

Navigating the Solubility of Boc-NH-PEG4: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Boc-NH-PEG4

Cat. No.: B1676996

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This technical guide offers an in-depth analysis of the solubility characteristics of **Boc-NH-PEG4** (tert-butyloxycarbonyl-amino-tetraethylene glycol), a heterobifunctional linker pivotal in bioconjugation, proteomics, and the development of advanced therapeutic modalities such as Proteolysis Targeting Chimeras (PROTACs) and Antibody-Drug Conjugates (ADCs). A comprehensive understanding of its solubility is critical for its effective application in synthetic chemistry and drug delivery systems.

The solubility of **Boc-NH-PEG4** is dictated by the interplay of its distinct structural components: the bulky, nonpolar tert-butyloxycarbonyl (Boc) protecting group and the hydrophilic tetraethylene glycol (PEG4) spacer. The Boc group enhances solubility in lipophilic organic solvents, while the PEG4 chain, with its repeating ether linkages, confers aqueous solubility and miscibility with a range of polar organic solvents. This amphiphilic nature results in a broad, yet nuanced, solubility profile.

Quantitative and Qualitative Solubility Profile

While specific quantitative solubility data for **Boc-NH-PEG4** is not extensively published, the following table summarizes the available qualitative and semi-quantitative information based on data from suppliers and analogous compounds. Researchers are strongly encouraged to determine the quantitative solubility for their specific applications and solvent systems using the experimental protocol outlined below.

Solvent Classification	Solvent	Reported Solubility	Notes
Polar Aprotic	Dimethyl Sulfoxide (DMSO)	≥ 100 mg/mL (for a similar PEG4 linker)[1]	A highly effective solvent for creating concentrated stock solutions.
Dimethylformamide (DMF)	Soluble	Commonly used in peptide synthesis and bioconjugation reactions.	
Acetonitrile (ACN)	Soluble	Often used as a mobile phase component in HPLC purification.	
Tetrahydrofuran (THF)	Soluble	A common solvent for organic reactions.	
Chlorinated	Dichloromethane (DCM)	Soluble	A versatile solvent for a wide range of organic compounds.
Chloroform	Slightly Soluble / Soluble with heating	Heating may be required to achieve complete dissolution. [2]	
Protic	Water / Aqueous Buffers	Soluble	The PEG4 spacer enhances solubility in aqueous media.[2][3]
Methanol	Slightly Soluble	Solubility may be limited compared to other polar solvents.	
Ethanol	Soluble	Generally a good solvent for PEG-containing molecules.	

Nonpolar	Toluene	Less Soluble	Heating may improve solubility.
Ethyl Acetate	Slightly Soluble	Limited solubility is expected due to the polar PEG chain.	
Diethyl Ether	Not Soluble	Generally considered a non-solvent for PEG derivatives.	
Hexanes	Sparingly Soluble	The non-polar nature of hexanes is not conducive to solvating the polar PEG chain.	

Note: "Soluble" indicates that the compound is generally soluble, though the exact concentration is not specified in the available literature. "Slightly Soluble" or "Less Soluble" suggests limited solubility. Data for some solvents is inferred from structurally similar molecules, such as Boc-NH-PEG6-amine and Boc-Aminooxy-PEG4-NH₂.

Experimental Protocol: Determination of Equilibrium Solubility

The "shake-flask" method is a widely recognized and reliable technique for determining the equilibrium solubility of a compound. This method involves equilibrating an excess amount of the solid compound in a specific solvent to achieve a saturated solution.

Objective: To determine the quantitative saturation solubility of **Boc-NH-PEG4** in a given solvent at a specified temperature.

Materials:

- **Boc-NH-PEG4**
- Selected solvent(s) of interest
- Analytical balance

- Vials with screw caps
- Thermostatically controlled shaker or incubator
- Centrifuge
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis or ELSD)
- Volumetric flasks and pipettes

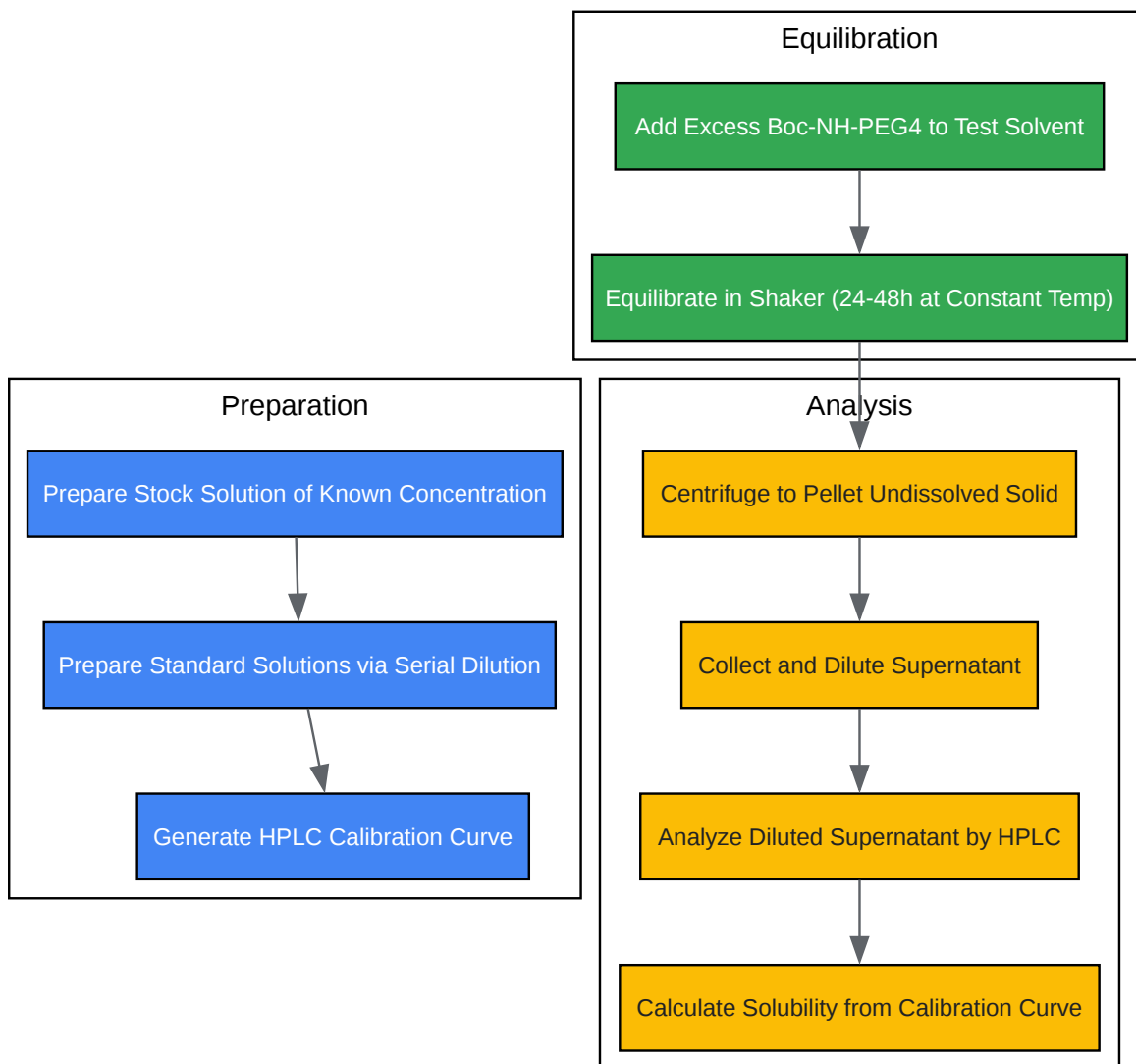
Methodology:

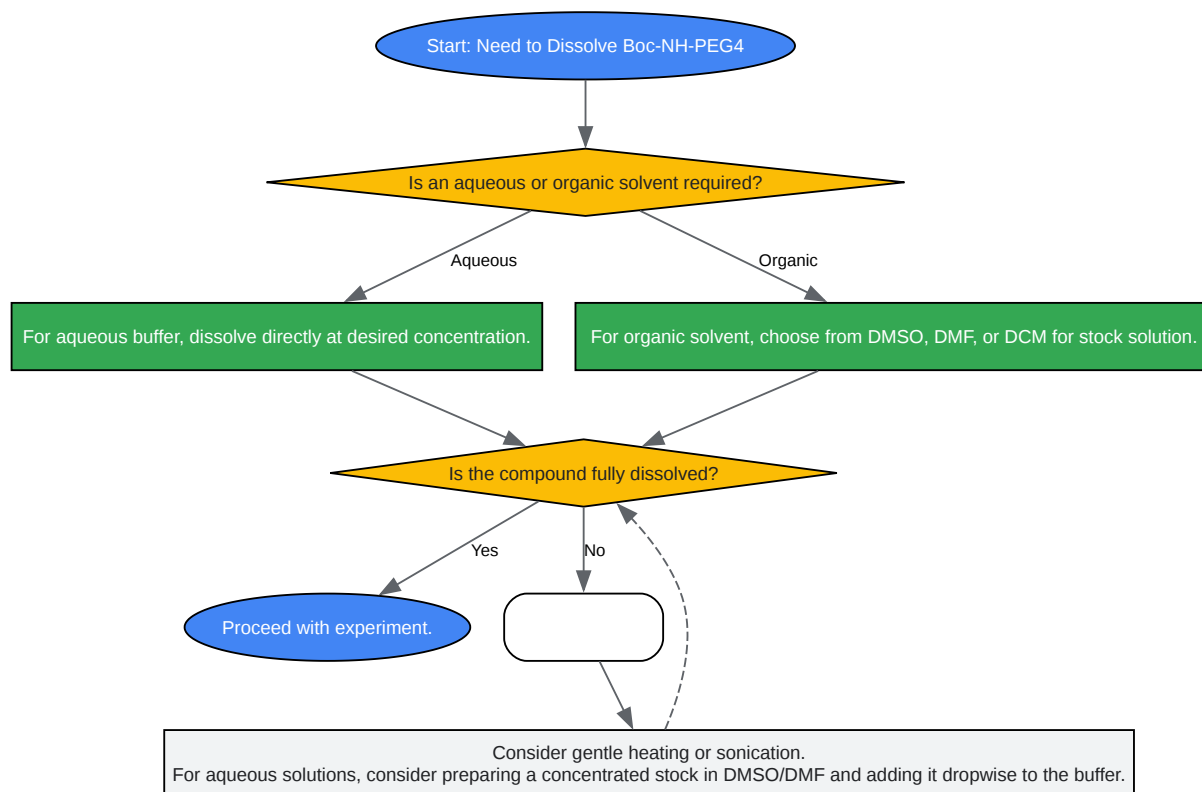
- Preparation of Stock Solutions and Calibration Curve:
 - Prepare a concentrated stock solution of **Boc-NH-PEG4** of a known concentration in a suitable solvent (e.g., DMSO).
 - From the stock solution, prepare a series of standard solutions of known concentrations.
 - Analyze these standards using HPLC to generate a calibration curve that plots detector response against concentration.
- Sample Preparation and Equilibration:
 - Add an excess amount of **Boc-NH-PEG4** to a vial containing a known volume of the test solvent. Ensure there is undissolved solid material.
 - Tightly cap the vials and place them in a thermostatically controlled shaker set to a constant temperature (e.g., 25 °C).
 - Allow the mixture to equilibrate for a sufficient period (typically 24-48 hours) to ensure the solution is saturated.
- Separation of Saturated Solution:
 - After equilibration, centrifuge the vials at a high speed to pellet the undissolved solid.

- Carefully withdraw a known volume of the supernatant (the saturated solution) without disturbing the solid pellet.
- Analysis and Calculation:
 - Dilute the collected supernatant with the same solvent to a concentration that falls within the linear range of the previously generated calibration curve.
 - Analyze the diluted sample by HPLC.
 - Using the calibration curve, determine the concentration of **Boc-NH-PEG4** in the diluted sample.
 - Calculate the concentration of the original saturated solution by accounting for the dilution factor. This value represents the equilibrium solubility.

Visualizing Experimental and Logical Workflows

To aid researchers in the practical application and assessment of **Boc-NH-PEG4**, the following diagrams, generated using Graphviz (DOT language), illustrate key experimental and logical workflows.





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